

Physical properties of Diethyl oxalate-13C2 (boiling point, density)

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: Diethyl oxalate-13C2

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An In-depth Technical Guide to the Physical Properties of Diethyl Oxalate-13C2

This guide provides a comprehensive overview of the key physical properties of **Diethyl oxalate-13C2**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis who utilize isotopically labeled compounds. This document includes tabulated physical data and a detailed experimental protocol for the synthesis of the unlabeled analogous compound, diethyl oxalate.

Core Physical Properties

Diethyl oxalate-13C2 is the isotopically labeled form of diethyl oxalate, containing two carbon-13 atoms. Its physical properties are nearly identical to its unlabeled counterpart.

Data Presentation: Physical Properties

The following table summarizes the key physical properties of **Diethyl oxalate-13C2** and its unlabeled form for comparative purposes.

Property	Diethyl oxalate-13C2	Unlabeled Diethyl oxalate
Boiling Point	185 °C (lit.) [1]	185.7 °C [2] [3] , 186 °C [4]
Density	1.091 g/mL at 25 °C [1]	1.0785 g/mL at 20 °C [2] [3] , 1.076 g/mL at 25 °C [5] [6]
Molecular Weight	148.13 g/mol [7]	146.14 g/mol [2]
Appearance	Colorless oily liquid [5] [8]	Colorless oily liquid [5] [8]

Experimental Protocols

While specific experimental protocols for the determination of the physical properties of **Diethyl oxalate-13C2** are not detailed in the provided literature, the synthesis of its unlabeled analogue, diethyl oxalate, is well-documented. The following is a representative procedure for its synthesis via esterification.

Synthesis of Diethyl Oxalate

This protocol describes the synthesis of diethyl oxalate from anhydrous oxalic acid and ethanol.

Materials:

- Anhydrous oxalic acid
- Anhydrous ethanol
- Benzene (or Toluene)[\[5\]](#)[\[9\]](#)
- Concentrated sulfuric acid
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate

Procedure:

- A reaction flask is equipped with a stirrer and a water separator.

- Anhydrous oxalic acid (0.5 mol), anhydrous ethanol (1.76 mol), benzene (200 ml), and concentrated sulfuric acid (10 ml) are added to the reaction flask.[9]
- The mixture is heated under stirring to a reflux at 68-70 °C for azeotropic dehydration.[9][10]
- Once water is no longer being separated, the reaction is considered complete.
- The excess ethanol and benzene are then removed by evaporation.[9]
- After cooling, the crude product is washed sequentially with water and a saturated sodium bicarbonate solution, followed by another water wash.[9]
- The washed product is dried using anhydrous sodium sulfate.[9]
- The final product, diethyl oxalate, is obtained by atmospheric distillation, collecting the fraction at 182-184 °C.[6][9] An alternative is distillation under reduced pressure to collect the fraction at 103 °C / 6kPa.[5][8][10]

Visualizations

The following diagram illustrates the workflow for the synthesis of diethyl oxalate.

Caption: Workflow for the synthesis of diethyl oxalate.

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